

ANTS Fluorescent Dye: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: ANTS

Cat. No.: B149225

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Introduction

8-Aminonaphthalene-1,3,6-trisulfonic acid, disodium salt, commonly known as **ANTS**, is a highly versatile, polyanionic fluorescent dye. Its utility in biological and biochemical research is primarily attributed to its highly negative charge and a reactive primary amine group. This amine group allows for covalent labeling of molecules containing carbonyl groups, such as the reducing ends of oligosaccharides, through reductive amination.^{[1][2]} The resulting stable, fluorescently tagged molecules can then be analyzed by various electrophoretic and chromatographic techniques. Furthermore, **ANTS** is widely employed in membrane integrity and fusion assays in conjunction with its collisional quencher, DPX. This guide provides an in-depth technical overview of **ANTS**, including its physicochemical properties, detailed experimental protocols for its primary applications, and troubleshooting guidance.

Core Properties of ANTS

ANTS is a light yellow solid that is soluble in water and dimethyl sulfoxide (DMSO).^{[1][2]} Its key chemical and fluorescent properties are summarized below.

Physicochemical and Spectroscopic Properties

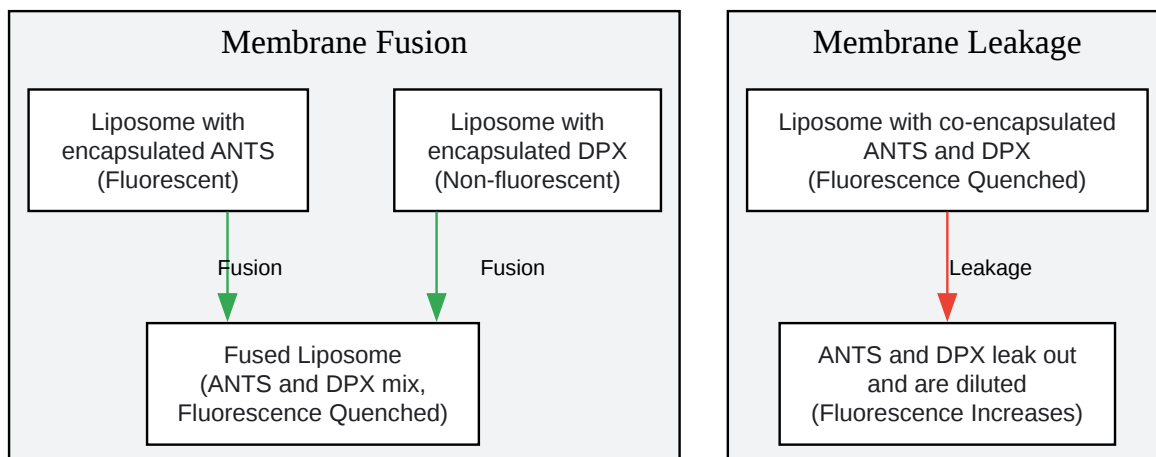
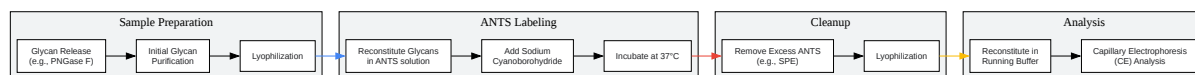
Property	Value	Source
Full Chemical Name	8-aminonaphthalene-1,3,6-trisulfonic acid, disodium salt	[1][2]
Molecular Formula	C ₁₀ H ₇ NNa ₂ O ₉ S ₃	[1][2]
Molecular Weight	427.34 g/mol	[3][4][5]
CAS Number	5398-34-5	[1][5]
Excitation Wavelength (λ _{ex})	~353 - 380 nm	[1][6]
Emission Wavelength (λ _{em})	~512 - 520 nm	[3]
Molar Extinction Coefficient (ε)	65,000 cm ⁻¹ M ⁻¹	[1][2]
Quantum Yield (Φ _f)	Not widely reported. However, the quantum yield is known to increase four-fold in deuterium oxide (D ₂ O).	[4]
Solubility	Soluble in water and DMSO.	[1][7]
Appearance	Light yellow solid	[1][2]

Key Applications and Experimental Protocols

ANTS has two primary applications in research: the analysis of glycans and the study of membrane fusion and permeability.

Glycan Analysis via Reductive Amination and Electrophoresis

The primary amino group on the **ANTS** molecule reacts with the aldehyde group of a reducing sugar to form a Schiff base. This intermediate is then stabilized by reduction with a reducing agent like sodium cyanoborohydride (NaBH₃CN) to form a stable secondary amine linkage.[1][2] The high negative charge of the three sulfonate groups on the **ANTS** molecule facilitates the separation of even neutral glycans by electrophoresis.[1][8]



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